

Personal protective equipment for handling O-Phospho-L-serine-13C3,15N

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Compound of Interest

Compound Name: O-Phospho-L-serine-13C3,15N

Cat. No.: B12406804

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Essential Safety and Handling Guide for O-Phospho-L-serine-13C3,15N

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **O-Phospho-L-serine-13C3,15N**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound.

Chemical Identifier:

- Compound: **O-Phospho-L-serine-13C3,15N**
- CAS Number: 2734706-69-3[1]
- Synonyms: L-Serine O-phosphate-13C3,15N; L-SOP-13C3,15N[1]

1. Hazard Identification and Personal Protective Equipment (PPE)

The unlabeled form of O-Phospho-L-serine is classified as a substance that causes severe skin burns and eye damage.[2] Therefore, appropriate personal protective equipment must be worn at all times when handling **O-Phospho-L-serine-13C3,15N**.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Chemical splash goggles are mandatory. A face shield should be used when there is a significant risk of splashing. [3] [4]
Hand Protection	Chemical-resistant gloves	Nitrile or other chemically resistant gloves are recommended. Inspect gloves for tears or degradation before use. [3]
Body Protection	Laboratory Coat	A full-length laboratory coat should be worn to prevent skin contact. [3] [5]
Respiratory Protection	Not generally required	Work in a well-ventilated area. A chemical fume hood is recommended when handling powders or if there is a risk of aerosolization. [3]

2. Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling Procedures:

- **Engineering Controls:** Use in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.[\[3\]](#)
- **Weighing:** When weighing the solid compound, do so in a draft-shielded balance or a fume hood to minimize aerosolization.[\[3\]](#)
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the compound.[\[3\]](#)

Storage Conditions:

Parameter	Recommendation
Temperature	Store the solid compound at -20°C for long-term stability.[1][6]
Container	Keep the container tightly closed in a dry and well-ventilated place.
Aqueous Solutions	Aqueous solutions should be prepared fresh and are not recommended for storage for more than one day.[6]

3. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures immediately.

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Use an absorbent material to contain the spill.
- Clean: Carefully clean the spill area with soap and water.
- Dispose: Collect all contaminated materials in a sealed container for proper waste disposal.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Seek immediate medical attention. [2]
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. [7]

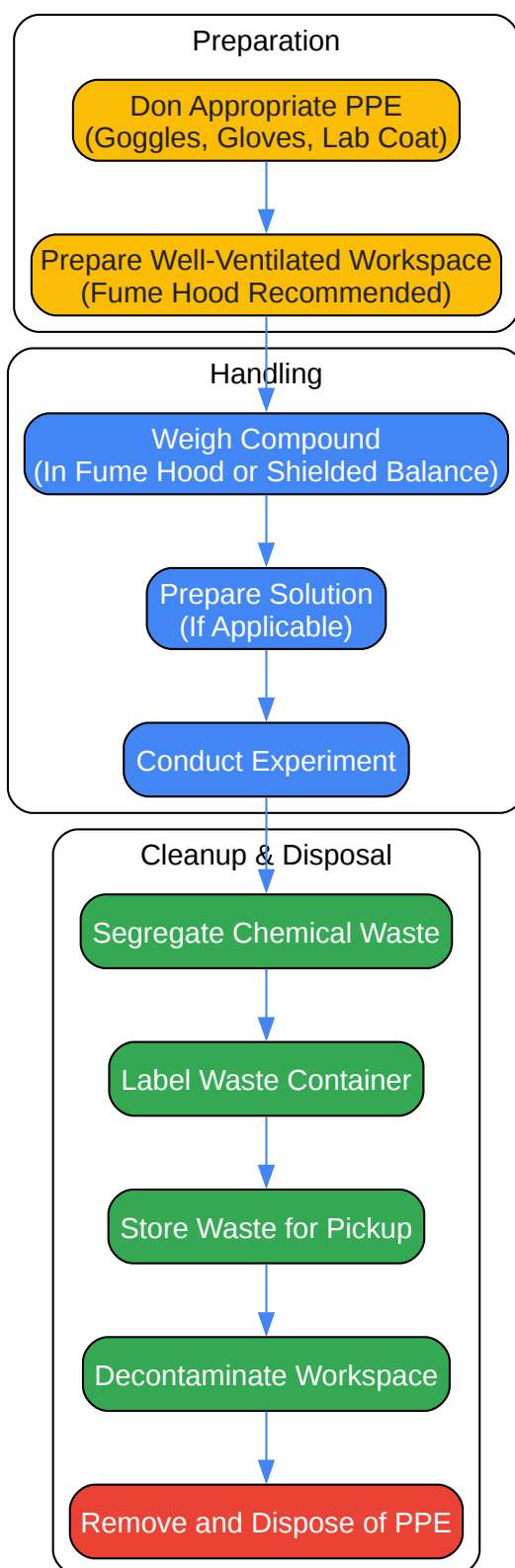
4. Disposal Plan

As **O-Phospho-L-serine-¹³C₃,¹⁵N** contains stable, non-radioactive isotopes, its disposal should follow standard procedures for chemical waste.[\[3\]](#)[\[8\]](#)

Waste Disposal Guidelines:

- Waste Characterization: The waste is considered non-radioactive chemical waste.[\[8\]](#)
- Containerization: Collect waste in a designated, labeled, and sealed container. Do not mix with other waste streams.
- Labeling: Clearly label the waste container with the chemical name and any associated hazards.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.[\[3\]](#) Consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Experimental Workflow for Handling and Disposal



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Caption: Workflow for safe handling and disposal of **O-Phospho-L-serine-13C3,15N**.

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